

# Essential Safety and Logistical Information for Handling Tolinapant

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## Compound of Interest

Compound Name: Tolinapant

Cat. No.: B605649

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **Tolinapant** (ASTX660), a potent, orally bioavailable antagonist of cIAP1/2 and XIAP with antineoplastic properties. Given its classification as a hazardous compound, strict adherence to these procedures is paramount to ensure personnel safety and minimize environmental contamination. The following information is based on best practices for handling cytotoxic and hazardous drugs.

## Personal Protective Equipment (PPE)

Due to its potent biological activity, appropriate personal protective equipment must be worn at all times when handling **Tolinapant**. This includes during weighing, reconstitution, administration, and disposal.

Recommended PPE for Handling **Tolinapant**:

PPE Component	Specification	Purpose
Gloves	Chemotherapy-tested nitrile gloves, double-gloved.	Prevents skin contact and absorption. The outer glove should be changed immediately upon contamination.
Gown	Disposable, lint-free, solid-front gown with long sleeves and tight-fitting cuffs.	Protects skin and personal clothing from contamination.
Eye Protection	Safety goggles or a face shield.	Protects eyes from splashes or aerosols.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95) should be used when handling the powder form to prevent inhalation.	Prevents inhalation of aerosolized particles.
Shoe Covers	Disposable shoe covers.	Prevents the spread of contamination outside of the designated handling area.

## Operational Plan for Handling Tolinapant

A clear, step-by-step process is essential for the safe handling of **Tolinapant** from receipt to disposal.

### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leakage.
- **Tolinapant** is a solid. It should be stored in a clearly labeled, sealed container in a designated, restricted-access area.
- Consult the supplier's documentation for specific storage temperature requirements.

### 2. Preparation and Reconstitution:

- All handling of **Tolinapant** powder must be conducted in a certified Class II Biological Safety Cabinet (BSC) or a containment ventilated enclosure (CVE).
- Before starting, decontaminate the work surface.
- Wear all required PPE.
- Carefully weigh the required amount of **Tolinapant**. Use a dedicated and calibrated scale within the containment area.
- **Tolinapant** is soluble in DMSO. When reconstituting, add the solvent slowly to the powder to avoid splashing.
- Cap and seal the vial securely. If vortexing, ensure the cap is tightly sealed.
- Label the reconstituted solution clearly with the compound name, concentration, date, and initials of the preparer.

### 3. Experimental Use:

- When using the reconstituted solution, continue to work within a BSC or CVE.
- Use disposable plasticware whenever possible.
- Avoid the generation of aerosols.
- After use, decontaminate all surfaces and equipment.

## Disposal Plan

Proper disposal of **Tolinapant** and all contaminated materials is critical to prevent environmental contamination and accidental exposure.

### 1. Waste Segregation:

- All materials that have come into contact with **Tolinapant** are considered hazardous waste.
- This includes:

- Empty and partially used vials.
- Contaminated PPE (gloves, gown, shoe covers, etc.).
- Disposable labware (pipette tips, tubes, etc.).
- Spill cleanup materials.

## 2. Waste Collection:

- Use designated, clearly labeled, leak-proof, and puncture-resistant hazardous waste containers.
- Solid waste should be placed in a designated hazardous waste bag within a rigid container.
- Liquid waste should be collected in a sealed, shatter-resistant container. Do not mix with other chemical waste streams unless compatibility is confirmed.

## 3. Final Disposal:

- All **Tolinapant** waste must be disposed of through a licensed hazardous waste disposal service.
- Follow all local, state, and federal regulations for the disposal of cytotoxic and hazardous chemical waste.

# Emergency Procedures

## Spill Response:

- Alert others in the area.
- Evacuate the immediate area if the spill is large or involves a significant amount of powder.
- Don appropriate PPE, including a respirator.
- Contain the spill using a chemical spill kit. For powders, gently cover with damp absorbent material to avoid creating dust.

- Clean the area from the outside in with a deactivating solution (if available and appropriate) or a detergent solution, followed by a rinse with water.
- Collect all cleanup materials in a hazardous waste container.
- Report the spill to the appropriate safety personnel.

#### Personnel Exposure:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and copious amounts of water for at least 15 minutes.
- Eye Contact: Immediately flush the eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open.
- Inhalation: Move to fresh air immediately.
- Seek immediate medical attention after any exposure and report the incident to your institution's health and safety office.

## Workflow for Safe Handling and Disposal of Tolinapant

The following diagram illustrates the key stages and decision points for the safe handling and disposal of **Tolinapant**.

Caption: Workflow for the safe handling and disposal of **Tolinapant**.

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